

Introduction: A Versatile Synthone for Modern Drug Discovery

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)prop-2-en-1-ol

CAS No.: 130265-32-6

Cat. No.: B180319

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3-(4-Bromophenyl)prop-2-en-1-ol, a substituted cinnamyl alcohol, represents a highly valuable and versatile building block in synthetic organic chemistry. Its trifunctional nature—comprising a primary allylic alcohol, a conjugated alkene, and a synthetically malleable aryl bromide—makes it a strategic starting point for the synthesis of complex molecular architectures. This guide provides an in-depth exploration of its chemical properties, synthesis, reactivity, and potential applications, tailored for researchers and professionals engaged in drug development and materials science. We will delve into the causality behind synthetic choices and the logic of its reactivity, providing a framework for its effective utilization in research and development programs.

Core Physicochemical and Structural Properties

Understanding the fundamental properties of a molecule is paramount to its successful application in synthesis. **3-(4-Bromophenyl)prop-2-en-1-ol** is a solid at room temperature with structural characteristics that dictate its reactivity and handling.

Table 1: Physicochemical Properties of **3-(4-Bromophenyl)prop-2-en-1-ol**

Property	Value	Source
Molecular Formula	C ₉ H ₉ BrO	[1]
Molecular Weight	213.07 g/mol	Calculated
Monoisotopic Mass	211.98367 Da	[1]
IUPAC Name	(2E)-3-(4-bromophenyl)prop-2-en-1-ol	[1]
CAS Number	60515-05-1	Inferred from supplier data
SMILES	<chem>C1=CC(=CC=C1/C=C/CO)Br</chem>	[1]
InChIKey	DLEIRQMIYDUVBY-OWOJBTEDSA-N	[1]
Predicted XlogP	2.4	[1]

The presence of the bromine atom significantly increases the molecule's molecular weight and influences its crystalline nature. The (E)-configuration of the double bond is the thermodynamically more stable and is the isomer typically synthesized and utilized.

Synthesis: Selective 1,2-Reduction of an α,β -Unsaturated System

The most direct and efficient synthesis of **3-(4-bromophenyl)prop-2-en-1-ol** is the reduction of its corresponding aldehyde, (2E)-3-(4-bromophenyl)prop-2-enal (commonly known as 4-bromocinnamaldehyde). The primary challenge in this transformation is achieving selective reduction of the aldehyde carbonyl group without affecting the conjugated C=C double bond (a 1,2-reduction) and avoiding the competing 1,4-conjugate reduction.

Field-Proven Protocol: The Luche Reduction

The Luche reduction is the premier method for this transformation, prized for its high chemoselectivity.[2][3] It employs sodium borohydride (NaBH₄) in the presence of a lanthanide salt, typically cerium(III) chloride heptahydrate (CeCl₃·7H₂O), in an alcoholic solvent like methanol.

Causality of Reagent Choice:

- NaBH_4 : A mild and inexpensive reducing agent, but when used alone, it can lead to mixtures of 1,2- and 1,4-reduction products.
- $\text{CeCl}_3 \cdot 7\text{H}_2\text{O}$: This is the key to selectivity. As a hard Lewis acid, it coordinates to the hard carbonyl oxygen, increasing the electrophilicity of the carbonyl carbon.[3][4] Furthermore, it facilitates the in-situ formation of cerium borohydride and various sodium methoxyborohydrides, which are harder nucleophiles than NaBH_4 itself.[2] According to Hard-Soft Acid-Base (HSAB) theory, the hard carbonyl carbon now preferentially reacts with the hard borohydride species, leading to exclusive 1,2-addition.[3]
- Methanol: Serves as the solvent and also participates in the formation of the active reducing species.



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Caption: Workflow for the Luche Reduction Synthesis.

Step-by-Step Experimental Methodology

- **Setup:** To a round-bottom flask equipped with a magnetic stir bar, add (2E)-3-(4-bromophenyl)prop-2-enal (1.0 eq) and cerium(III) chloride heptahydrate (1.1 eq).
- **Dissolution:** Add methanol to the flask (approx. 0.1 M concentration) and cool the resulting slurry to 0 °C in an ice bath. Stir for 15-20 minutes.
- **Reduction:** Slowly add sodium borohydride (1.1 eq) in small portions over 10-15 minutes. Vigorous gas evolution will be observed.
- **Reaction Monitoring:** Stir the reaction at 0 °C for 30 minutes, then allow it to warm to room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) until the

starting aldehyde is consumed.

- Quenching: Carefully quench the reaction by the slow addition of 1 M aqueous HCl until the gas evolution ceases and the pH is acidic.
- Workup: Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x). Combine the organic layers.
- Isolation: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: The crude product can be purified by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to yield the pure allylic alcohol.

Spectroscopic Characterization

Unambiguous structural confirmation is achieved through a combination of spectroscopic techniques.

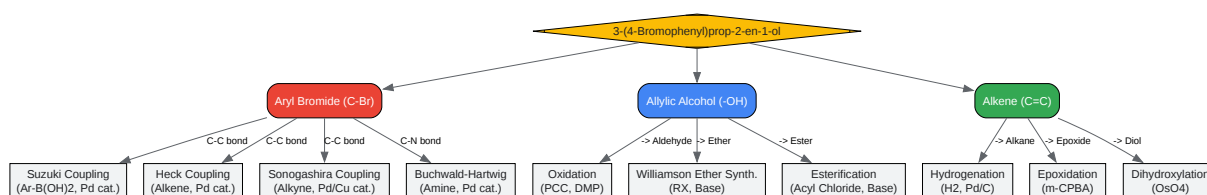
Table 2: Predicted Spectroscopic Data for **3-(4-Bromophenyl)prop-2-en-1-ol**

Technique	Feature	Predicted Chemical Shift / Value
^1H NMR	-OH (singlet, broad)	~1.5 - 2.5 ppm
	-CH ₂ OH (doublet)	~4.3 ppm
	=CH-CH ₂ (doublet of triplets)	~6.4 ppm
	Ar-CH= (doublet)	~6.6 ppm
	Ar-H (AA'BB' system, 2 doublets)	~7.2 ppm and ~7.5 ppm
^{13}C NMR	-CH ₂ OH	~63 ppm
	Ar-C-Br	~121 ppm
	=CH-CH ₂	~128 ppm
	Ar-CH (ortho to Br)	~128 ppm
	Ar-CH (meta to Br)	~131 ppm
	=CH-Ar	~133 ppm
	Ar-C (ipso to alkene)	~135 ppm
IR	O-H stretch (broad)	3200-3500 cm ⁻¹
	C-H stretch (aromatic/vinylic)	3000-3100 cm ⁻¹
	C=C stretch (alkene)	~1650 cm ⁻¹
	C=C stretch (aromatic)	~1590, 1485 cm ⁻¹
	C-O stretch	~1010 cm ⁻¹
MS (EI)	[M] ⁺ , [M+2] ⁺	m/z 212, 214 (approx. 1:1 ratio due to Br isotopes)
	[M-H ₂ O] ⁺	m/z 194, 196

Note: Predicted values are based on standard chemical shift tables and data from structurally similar compounds. Actual values may vary based on solvent and experimental conditions.

Reactivity Profile: A Trifunctional Synthetic Hub

The true utility of **3-(4-bromophenyl)prop-2-en-1-ol** lies in the distinct reactivity of its three functional groups. This allows for orthogonal chemical modifications, making it a powerful intermediate for building molecular diversity.



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Caption: Key Reactivity Pathways of the Title Compound.

a) Reactions at the Aryl Bromide: Gateway to Bi-aryl Scaffolds

The C(sp²)-Br bond is the most versatile handle for molecular elaboration, primarily through palladium-catalyzed cross-coupling reactions. This is a cornerstone of modern drug discovery, allowing for the modular assembly of complex molecules.

- **Suzuki Coupling:** Reaction with aryl or heteroaryl boronic acids introduces new aromatic systems.
- **Heck Coupling:** Forms a new C-C bond with an alkene.
- **Sonogashira Coupling:** Creates a C-C bond with a terminal alkyne, introducing linear rigidity.
- **Buchwald-Hartwig Amination:** Forms a C-N bond, linking the scaffold to various amines.

These reactions provide a robust platform for generating libraries of analogues for structure-activity relationship (SAR) studies.

b) Reactions at the Allylic Alcohol: Functional Group Interconversion

The primary alcohol can be readily transformed into other functional groups:

- **Oxidation:** Mild oxidation with reagents like pyridinium chlorochromate (PCC) or Dess-Martin periodinane (DMP) converts the alcohol to 4-bromocinnamaldehyde. Stronger oxidation would yield 4-bromocinnamic acid.
- **Etherification/Esterification:** The alcohol can be converted to ethers or esters to modify polarity, solubility, and metabolic stability, or to act as a protecting group.

c) Reactions at the Alkene: Modifying the Linker

The double bond can be selectively functionalized, often after protecting the alcohol:

- **Hydrogenation:** Catalytic hydrogenation (e.g., H_2 , Pd/C) saturates the double bond to produce 3-(4-bromophenyl)propan-1-ol.^{[5][6]}
- **Epoxidation and Dihydroxylation:** These reactions introduce stereocenters and new functional handles into the three-carbon linker, adding structural complexity.

Applications in Medicinal Chemistry and Materials Science

While **3-(4-bromophenyl)prop-2-en-1-ol** is not typically an active pharmaceutical ingredient (API) itself, it is a key intermediate. The cinnamyl alcohol motif and its derivatives are known to possess a wide range of biological activities, including antioxidant, anti-inflammatory, and antimicrobial properties.^[7]

The strategic value of this compound is exemplified by its use in the synthesis of:

- **Drug Scaffolds:** The ability to perform Suzuki or Buchwald-Hartwig coupling allows for its incorporation into complex heterocyclic systems common in modern pharmaceuticals, such

as kinase inhibitors or GPCR modulators. For instance, related bromophenylpyrimidines are precursors to potent endothelin receptor antagonists like Macitentan.[8]

- **Molecular Probes:** The scaffold can be functionalized with fluorescent tags or affinity labels via cross-coupling to study biological pathways.
- **Materials Science:** Substituted cinnamates are used in the development of polymers, liquid crystals, and other functional materials.

Safety and Handling

As with any laboratory chemical, proper safety precautions must be observed.

- **General Handling:** Use in a well-ventilated fume hood. Avoid breathing dust or vapors. Avoid contact with skin, eyes, and clothing.
- **Personal Protective Equipment (PPE):** Wear appropriate safety glasses, a lab coat, and chemical-resistant gloves.
- **Toxicological Profile:** Specific toxicity data for this compound is limited. However, compounds with similar structures can cause skin and eye irritation.[9] The related 3-(4-bromophenyl)propionic acid is classified as a skin and eye irritant.[10][11] It should be handled as a potentially hazardous substance.
- **Storage:** Store in a cool, dry place in a tightly sealed container, away from strong oxidizing agents.

Conclusion

3-(4-Bromophenyl)prop-2-en-1-ol is a compound of significant synthetic potential. Its well-defined reactivity pathways, accessible through selective and high-yielding transformations, make it an exemplary tool for researchers in drug discovery. By understanding the interplay of its functional groups and the logic behind the choice of reagents for its modification, scientists can strategically leverage this molecule to accelerate the design and synthesis of novel chemical entities with therapeutic or material applications.

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